

physical properties of Ethyl cyclopropanecarboximide

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Compound of Interest

Compound Name: Ethyl cyclopropanecarboximide

CAS No.: 52186-76-2

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An In-depth Technical Guide to the Physical Properties of **Ethyl Cyclopropanecarboximide** and Related Compounds

Introduction: Navigating the Nomenclature and Scope

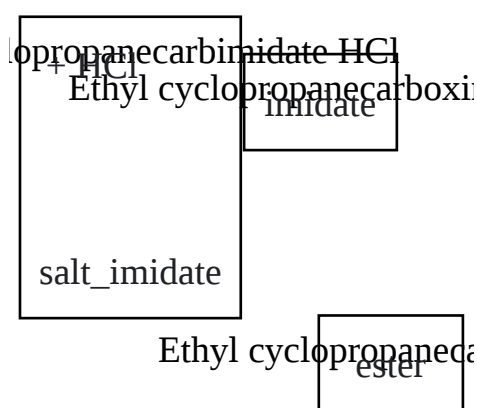
In the realm of fine chemical synthesis and drug development, precise molecular architecture is paramount. This guide delves into the physical properties of **Ethyl cyclopropanecarboximide**, a molecule of interest due to its reactive potential as a precursor for various heterocyclic systems.^[1] However, a comprehensive understanding necessitates a clear distinction between this imide, its more stable hydrochloride salt, and its structurally related ester, Ethyl cyclopropanecarboxylate. The free base form of the imide is less commonly documented than its salt, a consequence of the imide functional group's inherent reactivity and susceptibility to hydrolysis.^{[1][2]}

This guide, therefore, adopts a comparative approach. We will present the established physical properties of Ethyl cyclopropanecarboxylate and Ethyl cyclopropanecarboximide hydrochloride to provide a robust framework. From this foundation, we will project the likely characteristics of

the free imide, **Ethyl cyclopropanecarboximide**, grounded in the principles of physical organic chemistry. Furthermore, we will equip the practicing researcher with standardized, field-proven protocols for the experimental determination of these key physical parameters.

Molecular Structures and Chemical Identifiers

The subtle yet significant structural differences between the ester, the imide, and the imide salt underpin their distinct physical and chemical behaviors. The ester possesses a carbonyl group, while the imide features a carbon-nitrogen double bond, conferring unique reactivity.



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Caption: Molecular structures of related cyclopropane derivatives.

For clarity and unambiguous identification, the following table consolidates the key identifiers for these compounds.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Ethyl cyclopropanecarboxylate	C ₆ H ₁₀ O ₂	114.14	4606-07-9[3][4]
Ethyl cyclopropanecarbimidate hydrochloride	C ₆ H ₁₂ ClNO	149.62	63190-44-3[5]
Ethyl cyclopropanecarboximide (free base)	C ₆ H ₁₁ NO	113.16	N/A

Core Physical Properties: A Comparative Analysis

Direct, experimentally verified data for the physical properties of **Ethyl cyclopropanecarboximide** (free base) is scarce in the literature. However, we can infer its likely characteristics by examining the well-documented properties of its ester analog and hydrochloride salt.

Physical Property	Ethyl cyclopropanecarboxylate	Ethyl cyclopropanecarbimidate hydrochloride	Ethyl cyclopropanecarboximide (Predicted)
Physical State	Liquid[4][6]	Solid	Likely a liquid
Boiling Point (°C)	129 - 133[4][6]	Decomposes	>133
Density (g/mL)	0.960 at 25 °C[4][6]	N/A	~0.9-1.0
Refractive Index (n _{20/D})	1.420[4]	N/A	>1.420

Expert Insights on Predicted Properties:

- **Boiling Point:** The free imide is expected to have a higher boiling point than the corresponding ester. This is attributable to the potential for intermolecular hydrogen bonding involving the N-H group of the imide, a stabilizing interaction absent in the ester.
- **Density:** The density is anticipated to be comparable to the ester, as the substitution of an oxygen atom for a nitrogen-hydrogen group results in a minimal change in molecular mass and volume.
- **Refractive Index:** The presence of the nitrogen atom, which is generally more polarizable than oxygen, would likely lead to a slightly higher refractive index for the imide compared to the ester.

Spectroscopic Fingerprints: Identification and Characterization

Spectroscopic methods are indispensable for the structural elucidation and purity assessment of organic compounds.

Infrared (IR) Spectroscopy

The IR spectrum provides a rapid means of distinguishing between the ester and the imide functional groups.

- **Ethyl cyclopropanecarboxylate:** The most prominent feature is a strong, sharp absorption band in the region of $1735\text{--}1750\text{ cm}^{-1}$ corresponding to the C=O (carbonyl) stretching vibration.^{[7][8]} C-O stretching vibrations are also observed between $1000\text{--}1300\text{ cm}^{-1}$.^{[3][7]}
- **Ethyl cyclopropanecarboximide (Expected):** The spectrum would be characterized by the absence of the strong carbonyl peak. Instead, one would expect to observe:
 - A C=N stretching vibration around $1640\text{--}1690\text{ cm}^{-1}$.
 - An N-H stretching band in the region of $3300\text{--}3500\text{ cm}^{-1}$, which may be broad if hydrogen bonding is present.
 - C-O stretching vibrations, similar to the ester.

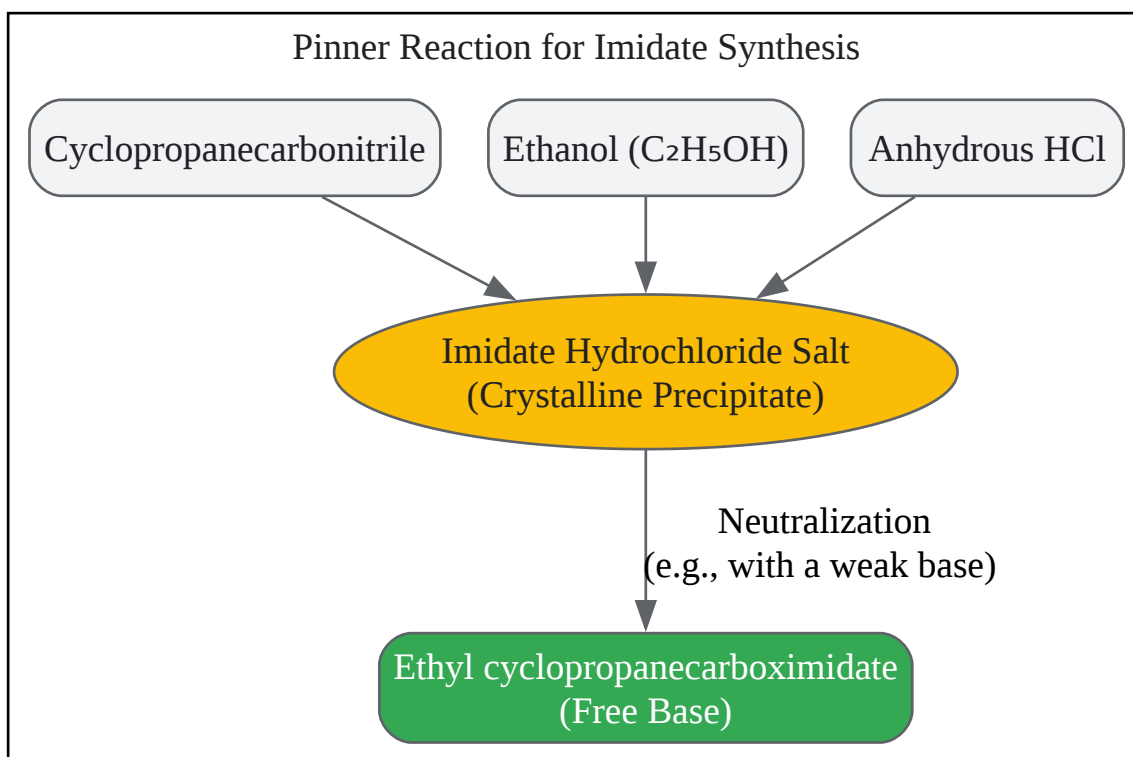
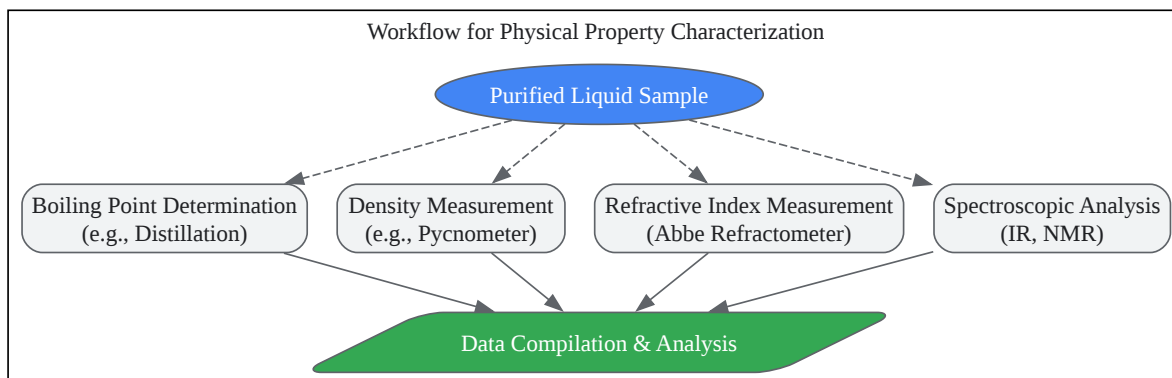
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

- ^1H NMR of Ethyl cyclopropanecarboxylate: The spectrum is characterized by signals corresponding to the ethyl group (a triplet around 1.2 ppm and a quartet around 4.1 ppm) and the cyclopropyl protons (multiplets in the upfield region, typically 0.7-1.5 ppm).[9]
- ^{13}C NMR of Ethyl cyclopropanecarboxylate: Key signals include the carbonyl carbon at ~174 ppm, the O-CH₂ carbon around 60 ppm, and the cyclopropyl carbons in the upfield region (below 20 ppm).
- Expected NMR of **Ethyl cyclopropanecarboximide**:
 - ^1H NMR: The spectrum would show similar signals for the ethyl and cyclopropyl groups, with slight shifts due to the different electronic environment. A key diagnostic feature would be a broad, exchangeable signal for the N-H proton.
 - ^{13}C NMR: The most significant difference would be the replacement of the carbonyl signal with a signal for the C=N carbon, expected to appear further upfield, typically in the 150-160 ppm range.

Standard Operating Procedures for Physical Property Determination

The following protocols describe standard methodologies for the determination of key physical properties for a liquid organic compound such as **Ethyl cyclopropanecarboximide**.



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